

BAY-2413555: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: BAY-2413555

Cat. No.: B15619539

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This in-depth technical guide provides a comprehensive overview of the core solubility and stability characteristics of **BAY-2413555**, a selective positive allosteric modulator of the M2 muscarinic acetylcholine receptor. The data and methodologies presented are compiled from publicly available scientific literature, primarily the discovery and characterization of **BAY-2413555** as detailed in the Journal of Medicinal Chemistry.

Solubility Profile

The development of **BAY-2413555** involved extensive optimization of its physicochemical properties to ensure suitability for oral administration.^{[1][2][3]} The following table summarizes the reported solubility data.

Table 1: Solubility of **BAY-2413555**

Solvent System	Concentration	Method	Reference
Aqueous Buffer (pH 7.4)	> 200 μ M	Kinetic Solubility	[1]
Simulated Gastric Fluid (pH 1.2)	Data not available	-	-
Simulated Intestinal Fluid (pH 6.8)	Data not available	-	-
Ethanol	Data not available	-	-
Dimethyl Sulfoxide (DMSO)	Data not available	-	-

Note: Specific quantitative data for solvents other than aqueous buffer at pH 7.4 is not detailed in the primary publication. Further studies would be required to establish a comprehensive solvent solubility profile.

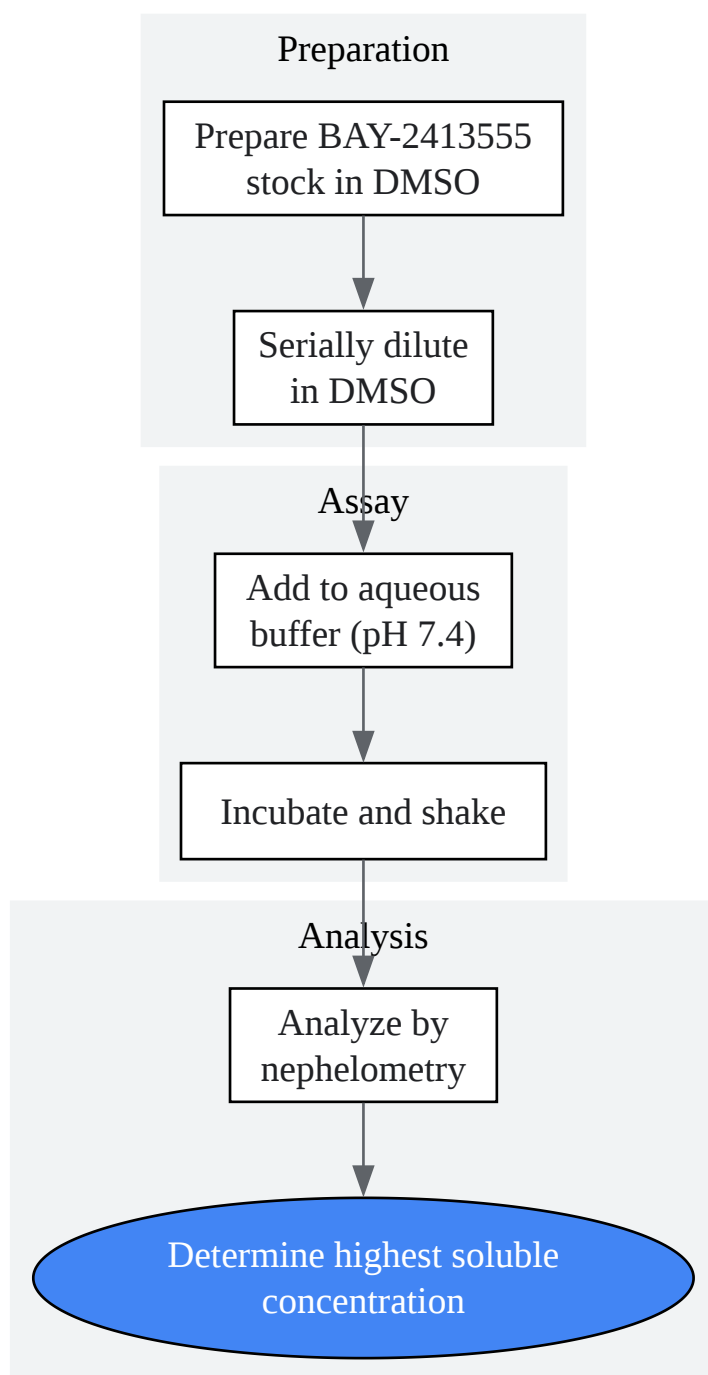
Experimental Protocol: Kinetic Solubility Assay

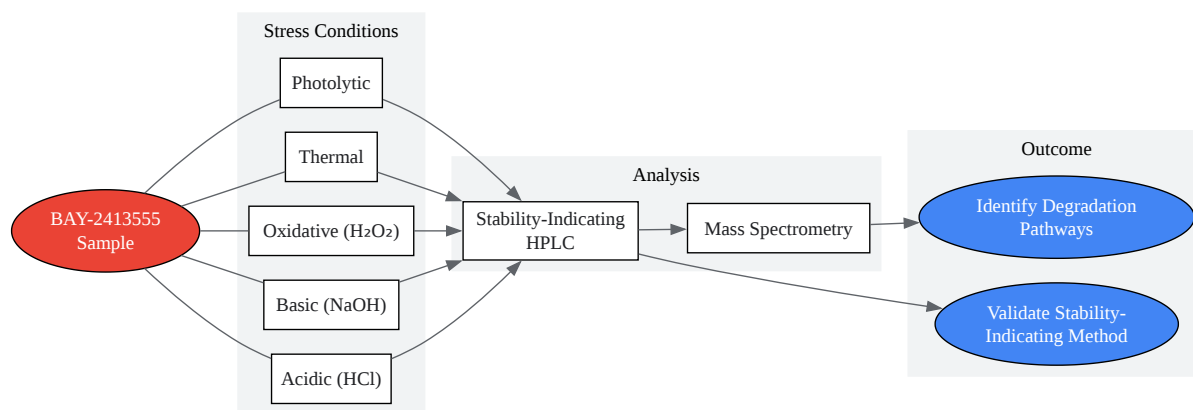
The kinetic solubility of **BAY-2413555** was determined using a high-throughput method.

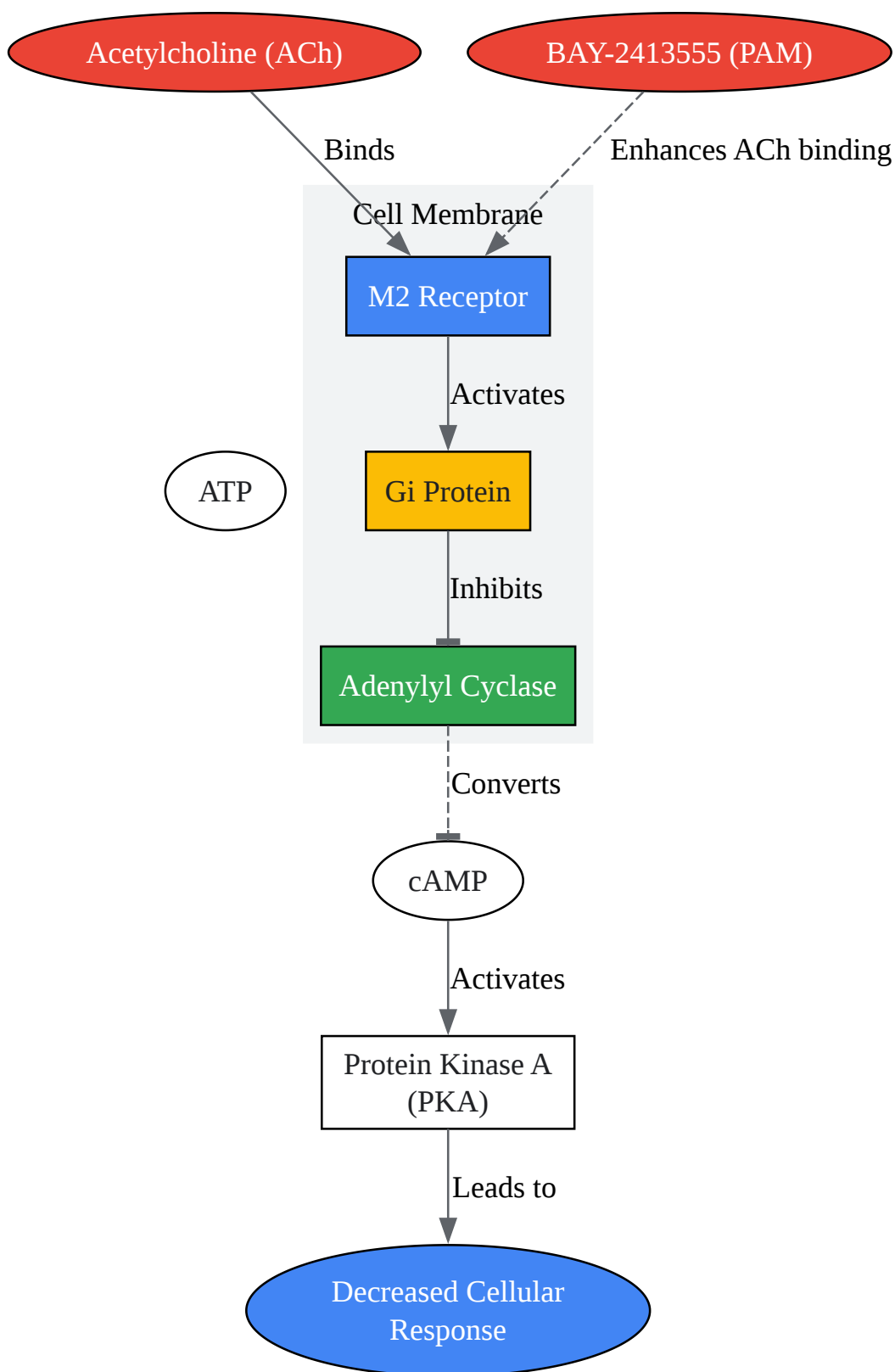
Methodology:

- **Compound Preparation:** A stock solution of **BAY-2413555** was prepared in dimethyl sulfoxide (DMSO).
- **Assay Plate Preparation:** The DMSO stock solution was serially diluted in DMSO.
- **Solubility Determination:** An aliquot of each DMSO solution was added to an aqueous buffer (pH 7.4) and shaken for a specified period.
- **Analysis:** The resulting solutions were analyzed by nephelometry or a similar light-scattering technique to detect precipitation. The highest concentration at which no precipitation was observed was reported as the kinetic solubility.

Workflow for Kinetic Solubility Determination







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References

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- 2. Collection - Discovery of BAY 2413555, First Selective Positive Allosteric Modulator of the M2 Receptor to Restore Cardiac Autonomic Balance - Journal of Medicinal Chemistry - Figshare [figshare.com]
- 3. Discovery of BAY 2413555, First Selective Positive Allosteric Modulator of the M2 Receptor to Restore Cardiac Autonomic Balance - PubMed [pubmed.ncbi.nlm.nih.gov]
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